

L-Alanine Hydroxamate: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: (R)-2-amino-N-hydroxypropanamide

Cat. No.: B3051655

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L-Alanine hydroxamate is a derivative of the amino acid L-alanine and belongs to the hydroxamate class of compounds. Hydroxamates are known for their metal-chelating properties and their ability to inhibit metalloenzymes, making them valuable in various research and drug development contexts, particularly as potential inhibitors of enzymes like histone deacetylases (HDACs) and matrix metalloproteinases (MMPs). However, the unique chemical properties of the hydroxamate group also necessitate specific safety and handling precautions. This guide provides an in-depth overview of the safety considerations, handling procedures, and potential hazards associated with L-Alanine hydroxamate to ensure its safe use in a laboratory setting.

Physicochemical and Toxicological Data

Quantitative data for L-Alanine hydroxamate is not extensively documented. The following tables summarize available data for the closely related DL-Alanine hydroxamate (the racemic mixture) and general toxicological considerations for the hydroxamate class of compounds.

Table 1: Physicochemical Properties of DL-Alanine Hydroxamate

Property	Value	Source
Molecular Formula	C ₃ H ₈ N ₂ O ₂	[1]
Molecular Weight	104.109 g/mol	[1]
Melting Point	163-164 °C	[1]
Density (Predicted)	1.216 ± 0.06 g/cm ³	[1]
pKa (Predicted)	10.17 ± 0.40	[1]
Storage Temperature	-20°C	[1]

Table 2: General Toxicological Profile of Hydroxamates

Hazard	Description	Source
Mutagenicity	Some hydroxamate-containing compounds have shown potential for mutagenicity. This is a significant concern for their therapeutic application beyond oncology.[2][3]	
Genotoxicity	The genotoxicity of some hydroxamates may contribute to their antitumor activity.[3]	
Broad-Spectrum Inhibition	"Pan-HDAC inhibitors," many of which are hydroxamates, can be broadly acting and may have toxic effects for clinical use outside of cancer treatment.[2][3]	
Metabolic Instability	Hydroxamate-based inhibitors have exhibited poor pharmacokinetic properties, including metabolic instability. [3]	

Hazard Identification and First Aid

While a specific Safety Data Sheet (SDS) for L-Alanine hydroxamate is not readily available, the hazards can be inferred from related compounds like beta-alanine hydroxamate hydrochloride and the general properties of hydroxamates.

Potential Hazards:

- Harmful if swallowed.[4]
- May cause skin and eye irritation upon contact.[4]
- Formation of dust and aerosols should be avoided.[4]

Table 3: First Aid Measures

Exposure Route	First Aid Protocol	Source
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [4]	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. [4]	
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists. [4]	
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor. [4]	

Experimental Protocols and Handling Procedures

Adherence to proper experimental protocols is crucial for the safe handling of L-Alanine hydroxamate.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling L-Alanine hydroxamate. The following PPE is recommended:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[4\]](#)

- **Hand Protection:** Handle with impervious gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.^[4]
- **Body Protection:** Wear fire/flammable resistant and impervious clothing. A lab coat is mandatory.^[4]
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator.^[4]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation of dust and aerosols.^[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.^[4]

General Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.^[4]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.^{[4][5]} A storage temperature of -20°C is recommended.^[1]

Spill and Disposal Procedures

- **Spills:** In case of a spill, evacuate personnel to a safe area. Avoid dust formation and breathing vapors, mist, or gas. Wear appropriate personal protective equipment. Sweep up the spilled material and place it in a suitable, closed container for disposal.^{[4][6]}
- **Disposal:** Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.^[4]

Visualized Workflows and Pathways

To further clarify the safe handling procedures and the potential biological context of L-Alanine hydroxamate, the following diagrams are provided.

Safe Handling Workflow for L-Alanine Hydroxamate

Preparation

Conduct Risk
Assessment

Don Personal
Protective Equipment

Handling

Weigh Compound in
Vented Enclosure

Prepare Solution
in Fume Hood

Experimental Use

Perform Experiment

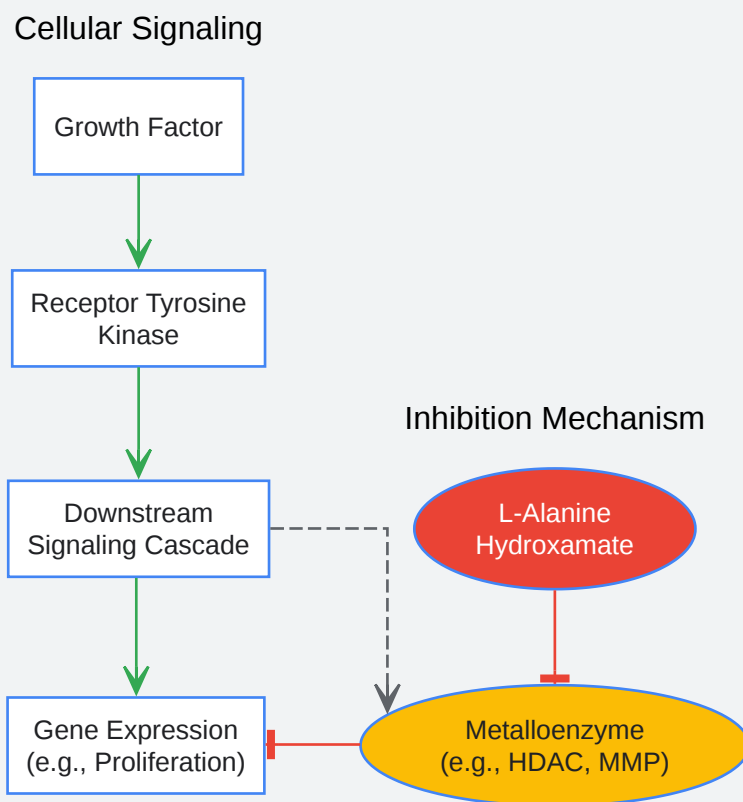
Cleanup and Disposal

Decontaminate
Work Area

Dispose of Waste
Properly

Remove and Clean PPE

Hypothetical Signaling Pathway Inhibition by a Hydroxamate



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